

Undecyl Methanesulfonate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Undecyl methanesulfonate

Cat. No.: B15552531

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Disclaimer: Specific safety and toxicological data for **undecyl methanesulfonate** is not readily available in the public domain. This guide is compiled based on the safety information for structurally related alkyl methanesulfonates, such as ethyl methanesulfonate (EMS) and methyl methanesulfonate (MMS). Alkyl methanesulfonates are a class of compounds known to have significant health hazards. Therefore, **undecyl methanesulfonate** should be handled with extreme caution, assuming it possesses similar hazardous properties to its better-studied analogues.

Introduction

Undecyl methanesulfonate is an alkyl ester of methanesulfonic acid. While specific applications are not widely documented, its chemical structure suggests potential use as an alkylating agent in chemical synthesis. Alkylating agents as a class are often reactive and can pose significant health risks, including carcinogenicity, mutagenicity, and reproductive toxicity. This guide is intended for researchers, scientists, and drug development professionals to provide a framework for the safe handling and use of **undecyl methanesulfonate**.

Hazard Identification and Classification

Based on data from analogous compounds like ethyl methanesulfonate, **undecyl methanesulfonate** is anticipated to be classified as a hazardous substance.^[1] The expected GHS classifications are summarized below.

Table 1: Anticipated GHS Hazard Classification for **Undecyl Methanesulfonate**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Germ Cell Mutagenicity	Category 1B	H340: May cause genetic defects
Carcinogenicity	Category 1B/2	H350/H351: May cause/Suspected of causing cancer ^[1]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child ^[1]

Note: This classification is extrapolated from data on ethyl methanesulfonate and methyl methanesulfonate and should be considered provisional.

Physical and Chemical Properties

Specific physical and chemical properties for **undecyl methanesulfonate** are limited. The available data is presented in Table 2.

Table 2: Physical and Chemical Properties of **Undecyl Methanesulfonate**

Property	Value	Source
CAS Number	159438-86-5	[2]
Molecular Formula	C12H26O3S	[2]
Molecular Weight	250.4 g/mol	[2]
Purity	>99%	[2]
Appearance	Not specified (likely a liquid or low-melting solid)	
Solubility	Not specified	
Boiling Point	Not specified	
Melting Point	Not specified	
Vapor Pressure	Not specified	

Toxicological Information

No specific toxicological studies for **undecyl methanesulfonate** were found. The toxicological profile is inferred from related alkyl methanesulfonates.

- Acute Toxicity: Expected to be harmful if swallowed.
- Carcinogenicity: Alkyl methanesulfonates like EMS and MMS are considered carcinogens or suspected carcinogens.[1][3][4] They have been shown to cause tumors in animal studies.[3][5]
- Mutagenicity: Expected to be a potent mutagen, capable of causing heritable genetic damage.[1][5]
- Reproductive Toxicity: Suspected of damaging fertility and the unborn child.[1][5]
- Skin and Eye Irritation: Expected to cause skin and serious eye irritation upon contact.

Table 3: Summary of Toxicological Hazards (Based on Analogues)

Effect	Description
Carcinogenicity	Methyl methanesulfonate is reasonably anticipated to be a human carcinogen.[3] Ethyl Methanesulfonate may also be a carcinogen in humans.[4]
Mutagenicity	Alkyl methanesulfonates are known to be mutagenic in a wide range of in-vivo and in-vitro test systems.[5]
Reproductive Effects	Ethyl Methanesulfonate may damage the developing fetus and the testes.[4] Methyl methanesulfonate has been shown to cause an increased frequency of resorptions and congenital malformations in animal studies.[5]
Organ Systems Affected	Based on analogue data, potential target organs could include the skin, eyes, respiratory system, and reproductive organs.[1]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the presumed hazards, stringent safety protocols must be followed. The following is a general experimental protocol for handling **undecyl methanesulfonate** in a laboratory setting.

5.1. Engineering Controls

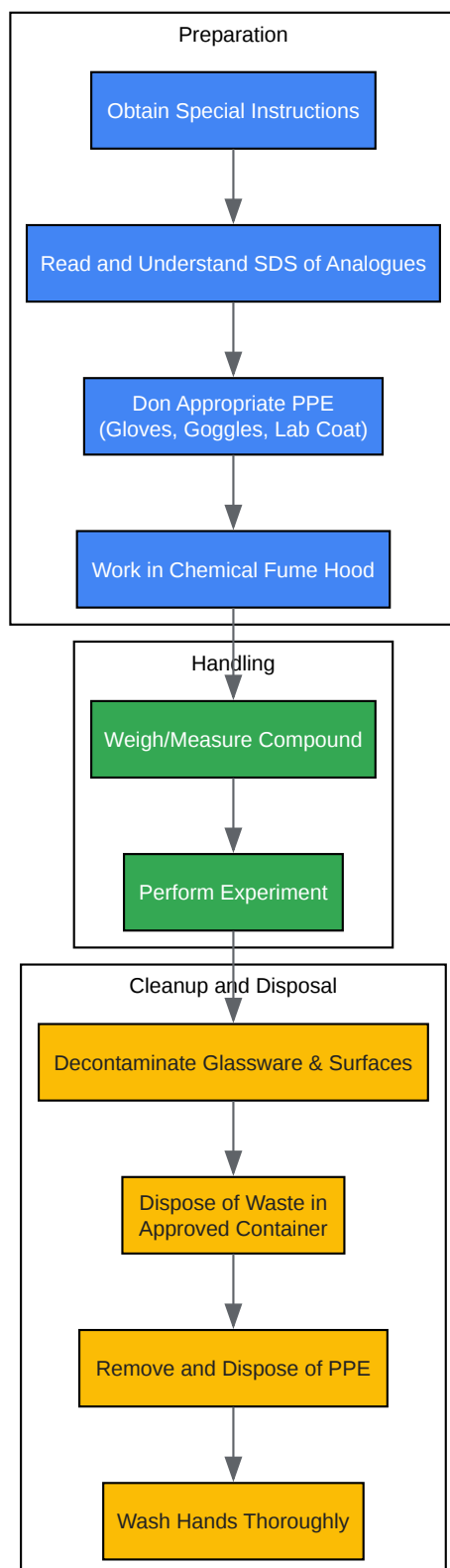
- All work with **undecyl methanesulfonate** must be conducted in a certified chemical fume hood to avoid inhalation of vapors or aerosols.[6]
- Ensure that a safety shower and eyewash station are readily accessible in the immediate work area.[7][8]

5.2. Personal Protective Equipment (PPE)

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation or puncture before use.[\[1\]](#)
- **Eye Protection:** Chemical safety goggles and a face shield are required to protect against splashes.[\[1\]](#)
- **Lab Coat:** A chemically resistant lab coat or apron should be worn.
- **Respiratory Protection:** If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge should be used.[\[6\]](#)

5.3. Handling and Storage

- **Handling:** Avoid all personal contact, including inhalation and contact with skin and eyes.[\[9\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[6\]](#) Store locked up and away from incompatible materials such as strong oxidizing agents.[\[1\]](#) The product information for a similar compound suggests storage in a freezer.[\[2\]](#)[\[10\]](#)



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Caption: A general workflow for the safe handling of **undecyl methanesulfonate**.

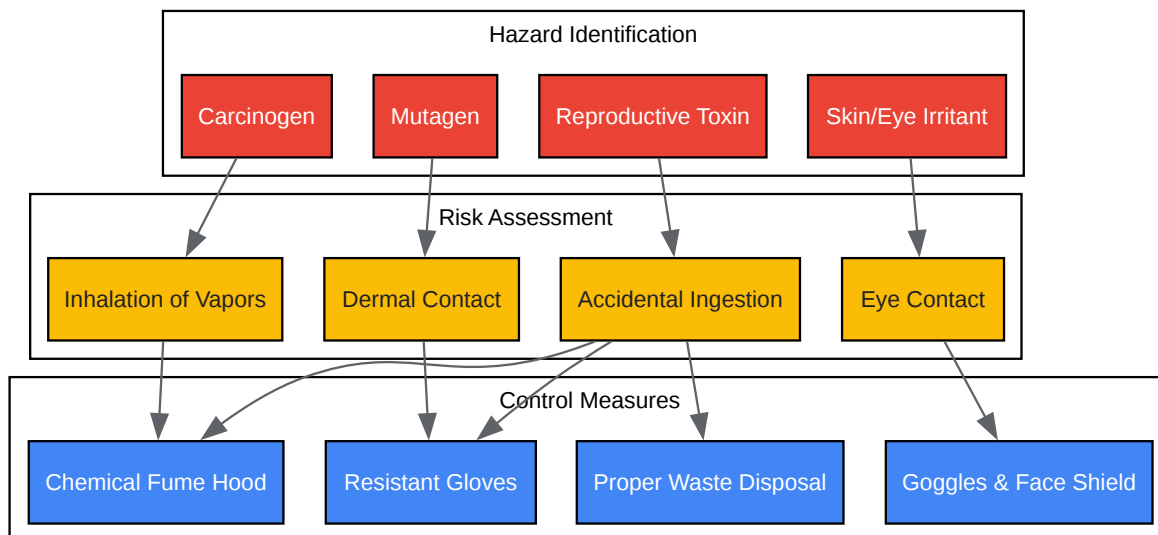
First Aid and Emergency Procedures

In case of exposure, immediate action is critical.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)

Spill and Waste Disposal

- Spills: In the event of a spill, evacuate the area. Wear full protective equipment, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[\[9\]](#) Do not allow the material to enter drains or waterways.
- Waste Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not mix with other waste.



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Caption: The relationship between hazards, risks, and control measures.

Conclusion

While specific data on **undecyl methanesulfonate** is scarce, the information available for analogous alkyl methanesulfonates indicates that it should be treated as a highly hazardous substance. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize the risk of exposure. All work should be planned and executed with the assumption that this compound is carcinogenic, mutagenic, and a reproductive toxin.

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